

Operational Guide: Disposal of -methyl-D-histidine dihydrochloride[1][2]

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Compound of Interest

Compound Name: *NT-methyl-D-histidine dihydrochloride*
CAS No.: 2137082-08-5
Cat. No.: B2383450

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-methyl-D-histidine dihydrochloride

Executive Safety Summary

Compound:

-methyl-D-histidine dihydrochloride Chemical Nature: Amino acid derivative (Salt form) Primary Hazard: Irritant / Potential Corrosive (due to 2HCl moiety) RCRA Status: Non-listed (unless characteristic D002 is met in solution)[1]

This guide provides a self-validating workflow for the disposal of

-methyl-D-histidine dihydrochloride.[1] While the parent amino acid is biologically benign, the dihydrochloride counterion significantly alters its waste profile, rendering moist solids or aqueous solutions acidic.[2]

IMMEDIATE ACTION CARD (Spill Response):

- Solid Spill: Do not sweep dry dust (aerosol risk).[1] Cover with wet paper towels to dampen, then scoop into a glass or polyethylene container.[1][2]

- Liquid Spill: Cover with sodium bicarbonate () or a commercial acid neutralizer until bubbling ceases.[1] Absorb with vermiculite.[1]

Pre-Disposal Assessment & Causality

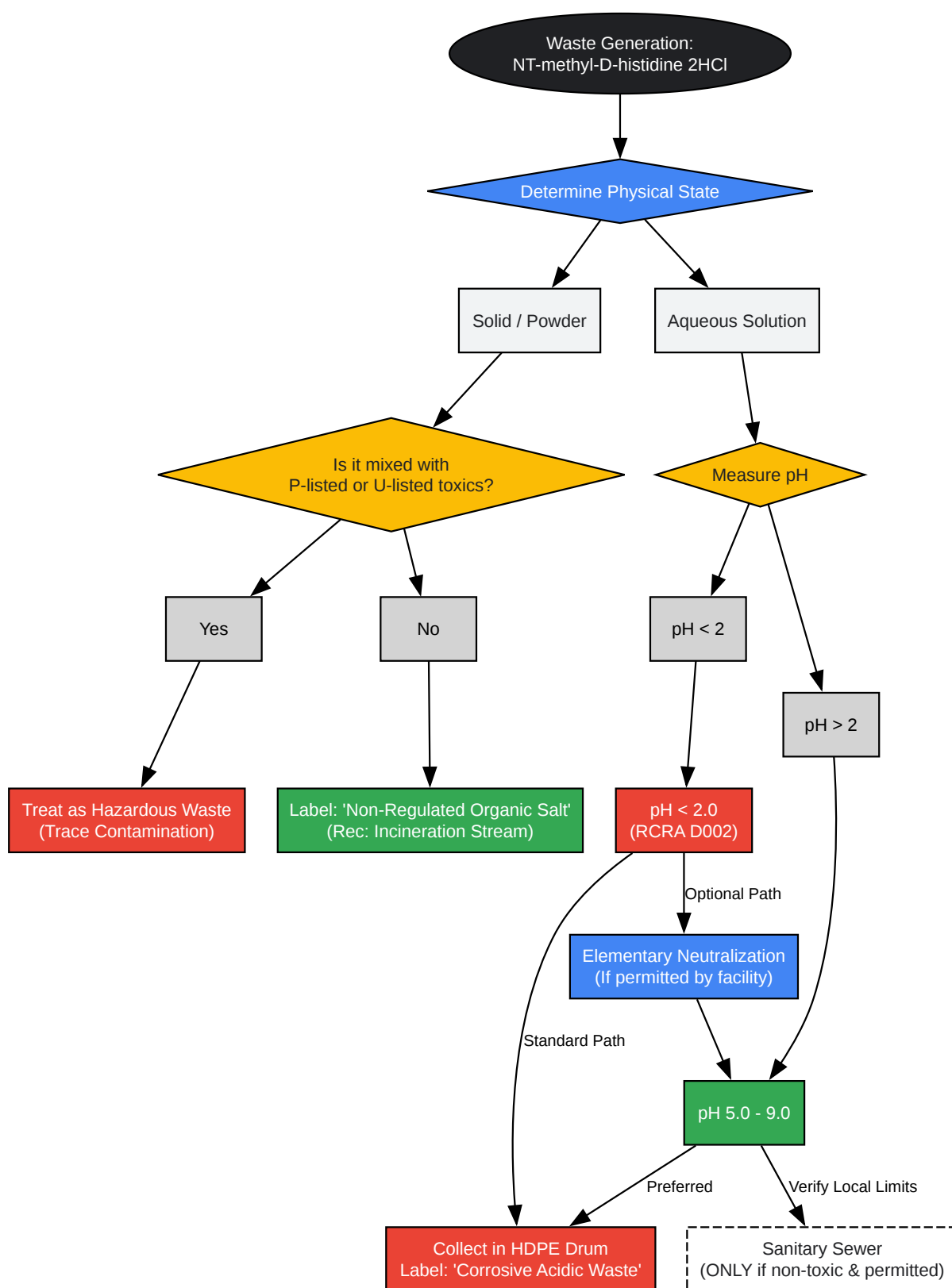
Before disposal, you must classify the waste state.[2] The physical state dictates the regulatory pathway because the dihydrochloride salt dissociates in water to release hydrochloric acid, lowering pH significantly.[2]

Parameter	Solid State (Powder)	Liquid State (Aqueous Solution)
Primary Risk	Inhalation of acidic dust; Eye irritation.[1]	Corrosivity (pH < 2.0); Skin burns.[1]
Stability	Hygroscopic (absorbs moisture).[1]	Stable, but prone to microbial growth if pH > 4.[1][2]
Reactivity	Reacts exothermically with strong bases.[1]	Reacts violent with oxidizers/bases.[1]
Disposal Stream	Solid Chemical Waste (Non-Regulated*).[1]	Corrosive Inorganic/Organic Waste.[1][3]

*Note: While often "Non-Regulated" by DOT in small quantities, best practice treats it as "Irritant Chemical Waste" to prevent downstream handling injuries.[2]

Decision Logic & Workflow (Visualization)

The following logic gate ensures compliance with EPA RCRA regulations regarding characteristic wastes (specifically D002 Corrosivity).



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Figure 1: Decision matrix for segregating solid vs. liquid waste streams to ensure RCRA compliance.

Detailed Disposal Protocols

Protocol A: Solid Waste (Excess Powder)

Why: Solid dihydrochloride salts are hygroscopic.[1] If left in open bins, they absorb water and become acidic sludge, compromising standard trash bags.[2]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a clear glass jar with a Teflon-lined cap.[1]
- Double Bagging: If the original container is broken, place the material inside a 4-mil polyethylene bag before placing it in the waste jar.
- Labeling:
 - Chemical Name:
-methyl-D-histidine dihydrochloride.[1]
 - Hazards: Check "Irritant" and "Acidic" (if applicable on your label).[1]
 - Waste Code: "Non-RCRA Regulated" (unless mixed with solvents).[1]
- Storage: Store in the "Solid Organic / Dry Chemicals" satellite accumulation area. Do not store next to cyanide salts or sulfides (acid contact releases toxic gas).[1]

Protocol B: Liquid Waste (Experimental Solutions)

Why: The 2HCl moiety releases protons (

).[1] A 1M solution can theoretically reach $\text{pH} < 1.0$, classifying it as D002 Hazardous Waste.[2]

- pH Verification: Dip a calibrated pH strip into the waste solution.[1]
 - If $\text{pH} < 2.0$: Proceed to Step 2a or 2b.
 - If $\text{pH} > 2.0$: Collect in "General Organic/Aqueous" waste.[1]

- Disposal Options:
 - Option 2a (Collection - Recommended): Pour into a dedicated "Acidic Aqueous Waste" carboy (HDPE).[1] Label as "Corrosive." [1][4]
 - Option 2b (Elementary Neutralization): Only perform if your facility permit allows bench-top neutralization.[1]
 - Slowly add 1M Sodium Hydroxide (NaOH) or solid Sodium Bicarbonate while stirring.[1]
 - Monitor pH until it reaches 6.0–8.0.[1]
 - Once neutral, the solution contains only harmless amino acid and NaCl.[2] This may be drain-disposable depending on local municipal codes (POTW limits), but collection is always safer.[1][2]

Regulatory & Compliance Data

The following table summarizes the regulatory framework for this specific compound.

Regulatory Body	Classification	Code / Standard	Notes
EPA (RCRA)	Characteristic Waste (Conditional)	D002	Only applies if aqueous solution pH 2.[1]0.
DOT	Not Regulated (Solid)	N/A	Class 8 (Corrosive) if in acidic solution.[1]
GHS	Irritant	H315, H319, H335	Causes skin/eye/respiratory irritation.[2]
TSCA	Research Use Only	R&D Exemption	Ensure documented inventory tracking.[1]

Self-Validation Check: Before sealing any waste container, ask: Does the label match the pH?

- If the label says "Non-Hazardous" but the pH is 1.5, the container is mislabeled and violates RCRA.[2]

References

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